

Technical Whitepaper: 2,2-Dimethoxycyclohexanol (CAS 63703-34-4)

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Compound of Interest

Compound Name: 2,2-Dimethoxycyclohexanol

CAS No.: 63703-34-4

Cat. No.: B1334826

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Strategic Utility as a Masked

-Hydroxy Ketone in Complex Synthesis^[1]

Executive Summary

2,2-Dimethoxycyclohexanol (CAS 63703-34-4) is a specialized bicyclic building block serving primarily as the dimethyl ketal (protected form) of 2-hydroxycyclohexanone (adipoin).^{[1][2][3]}

Unlike simple acetals, this compound offers a unique orthogonality: it masks the highly reactive

-hydroxy ketone moiety—prone to dimerization and oxidation—while leaving a secondary alcohol free for functionalization.

Its significance in drug development and total synthesis lies in its ability to serve as a stable precursor for substituted 1,2-cyclohexanediones and as a chiral scaffold in the synthesis of complex terpenes (e.g., Ingenol). This guide details its electrochemical synthesis, reactivity profile, and application in high-value organic transformations.^[1]

Chemical Identity & Physical Properties^{[1][3][4][5]}

Property	Data
CAS Number	63703-34-4
IUPAC Name	2,2-Dimethoxycyclohexan-1-ol
Synonyms	Adipoin dimethyl acetal; 2-Hydroxycyclohexanone dimethyl acetal
Molecular Formula	
Molecular Weight	160.21 g/mol
Boiling Point	88–90 °C (at 9 mmHg)
Density	1.072 g/mL (at 25 °C)
Refractive Index	1.462
Solubility	Soluble in methanol, ether, chloroform; sparingly soluble in water

Synthesis & Production Methodologies

The industrial and laboratory-scale production of **2,2-dimethoxycyclohexanol** has evolved from classical acid-catalyzed ketalization to more efficient electrochemical oxidation methods. [1] The electrochemical route is preferred for its atom economy and avoidance of unstable adipoin intermediates.

Primary Route: Electrochemical Oxidation

The most robust synthesis involves the anodic oxidation of cyclohexanone in methanol using an iodide mediator. This "indirect electrolysis" avoids the harsh conditions required for direct oxidation.

- Mechanism: The iodide ion () is oxidized at the anode to an iodonium species (), which electrophilically attacks the enol form of cyclohexanone. Subsequent nucleophilic attack by methanol and displacement of the iodide yields the

-methoxy ketone, which undergoes a second oxidation/solvolysis cycle to form the dimethyl ketal.

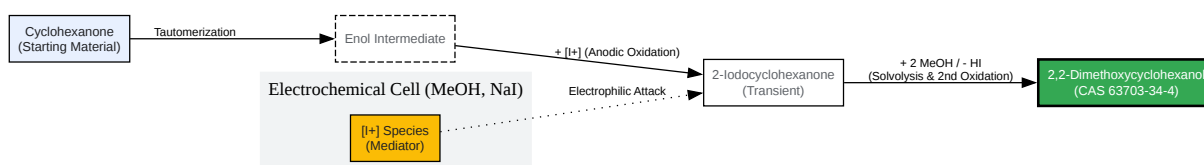
- Key Advantage: This method generates the 2,2-dimethoxy functionality directly from inexpensive cyclohexanone, bypassing the isolation of 2-hydroxycyclohexanone.[1]

Alternative Route: Ketalization

Direct reaction of 2-hydroxycyclohexanone dimer with trimethyl orthoformate in the presence of an acid catalyst (e.g.,

-TsOH) yields the target compound. However, this route is limited by the availability and stability of the starting material.

Synthetic Pathway Visualization



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Figure 1: Electrochemical synthesis pathway via iodide-mediated anodic oxidation in methanol.
[1][4][5][6]

Reactivity Profile & Applications

Orthogonal Protection Strategy

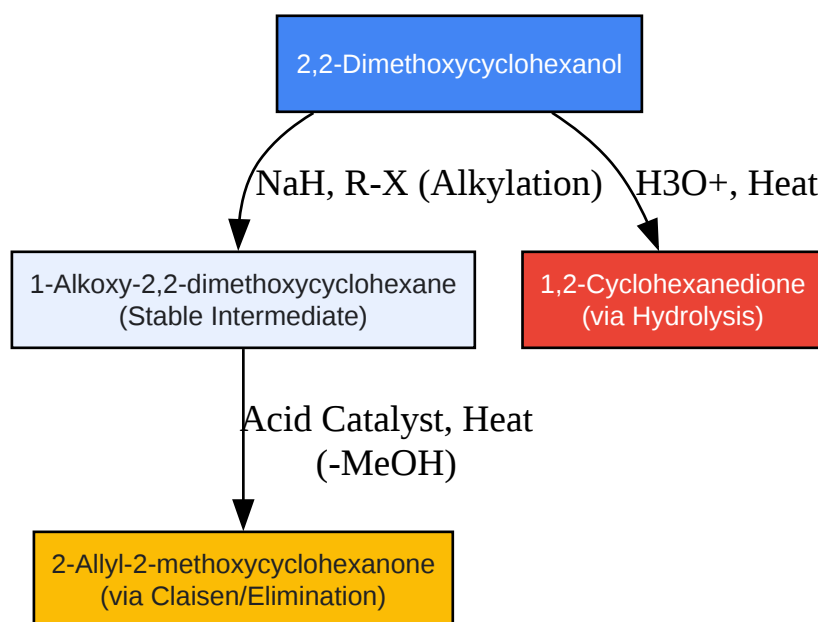
2,2-Dimethoxycyclohexanol acts as a "masked" 1,2-diketone.[1] The C1-hydroxyl group allows for standard alcohol transformations (alkylation, acylation, oxidation) without affecting the protected ketone at C2. Upon acidic hydrolysis, the acetal is cleaved to reveal the ketone, generating 2-substituted-2-hydroxycyclohexanones or 1,2-cyclohexanediones.[1]

Case Study: Total Synthesis of Ingenol

In the total synthesis of the diterpene Ingenol, **2,2-dimethoxycyclohexanol** served as a critical starting material (Tanino et al.).

- Alkylation: The C1-hydroxyl was alkylated with allyl bromide.^[1]
- Claisen Rearrangement: Acid-catalyzed treatment facilitated the elimination of methanol and a [3,3]-sigmatropic rearrangement, installing an allyl group at the quaternary center while reforming the ketone.

Reactivity Flowchart



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Figure 2: Divergent reactivity profile showing protection, hydrolysis, and rearrangement pathways.^[1]

Experimental Protocols

Protocol A: Electrochemical Synthesis from Cyclohexanone

Based on methodology adapted from Shono et al. and related patent literature.

Reagents:

- Cyclohexanone (100 mmol)[1][7]
- Methanol (Solvent, 150 mL)
- Sodium Iodide (NaI) or Tetrabutylammonium Iodide (TBAI) (Supporting Electrolyte, 10 mmol)

Equipment:

- Undivided electrolysis cell
- Carbon rod electrodes (Anode and Cathode)[7]
- DC Power Supply

Procedure:

- Dissolution: Dissolve 100 mmol of cyclohexanone and 10 mmol of NaI in 150 mL of dry methanol in the electrolysis cell.
- Electrolysis: Maintain the reaction temperature at 25–30°C using a water bath. Pass a constant current (current density ~100 mA/cm²) through the solution. Stir vigorously.
- Monitoring: Monitor the reaction by GC or TLC. The reaction is complete when approximately 4–5 F/mol of electricity has passed.
- Workup: Concentrate the methanolic solution under reduced pressure to remove solvent.
- Extraction: Dissolve the residue in diethyl ether (100 mL) and wash with saturated aqueous (to remove residual iodine) followed by brine.
- Purification: Dry the organic layer over , filter, and concentrate. Distill the crude oil under vacuum (bp 88–90°C at 9 mmHg) to obtain pure **2,2-dimethoxycyclohexanol**.

Protocol B: Allylation for Natural Product Synthesis

Adapted from Tanino, K. et al. J. Am. Chem. Soc. 2003.

Reagents:

- **2,2-Dimethoxycyclohexanol** (1.0 eq)[1][2][3][8]
- Sodium Hydride (NaH, 60% dispersion, 1.3 eq)
- Allyl Bromide (1.4 eq)
- Benzene or THF (Anhydrous)

Procedure:

- Activation: To a suspension of NaH in anhydrous benzene/THF at 0°C, add **2,2-dimethoxycyclohexanol** dropwise.
- Alkylation: Stir for 30 minutes to ensure alkoxide formation. Add allyl bromide slowly.[5]
- Reaction: Heat the mixture to 70°C for 2–3 hours.
- Quench: Cool to 0°C and quench carefully with saturated aqueous .
- Isolation: Extract with hexane/ethyl acetate. Wash with brine, dry, and concentrate.[5] The resulting 1-(allyloxy)-2,2-dimethoxycyclohexane is typically used in the next step (acid-mediated rearrangement) without high-vacuum distillation to prevent thermal decomposition.
[1]

Safety & Handling (MSDS Summary)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319). Combustible liquid.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Moisture sensitive (risk of hydrolysis to diketone).
- Incompatibility: Strong oxidizing agents, strong acids (induces hydrolysis).

References

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- Synthetic Application (Ingenol): Tanino, K.; Onuki, K.; Asano, K.; Miyashita, M.; Nakamura, T.; Takahashi, Y.; Kuwajima, I. "Total Synthesis of Ingenol." [5] Journal of the American Chemical Society, 2003, 125(6), 1498–1500. [Link\[1\]](#)
- Process Patent: Ghorpade, R. et al. "Process for the preparation of phthalides." U.S. Patent 6,063,256, 2000. (Describes electrochemical cell conditions for methoxylation). [Link](#)
- General Reactivity: Moriarty, R. M.; Hu, H. "Hypervalent iodine oxidation of cyclohexanone." Tetrahedron Letters, 1981, 22(46), 4609-4612. (Alternative oxidative routes). [7][9] [Link\[1\]](#)

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